

Literature Review: 4-(4-Ethylpiperazin-1-ylmethyl)benzylamine

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Compound of Interest

Compound Name: 4-(4-Ethylpiperazin-1-ylmethyl)benzylamine

Cat. No.: B1320382

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A comprehensive search of scientific literature and patent databases reveals a significant lack of publicly available research on the specific biological activities, experimental protocols, and signaling pathways associated with **4-(4-Ethylpiperazin-1-ylmethyl)benzylamine**. While the compound is available from several chemical suppliers and is noted for its potential in medicinal chemistry, detailed scientific studies characterizing its synthesis, pharmacological properties, and mechanism of action are not present in the accessible literature.

This absence of primary research data prevents the creation of an in-depth technical guide as requested, including quantitative data tables, detailed experimental methodologies, and diagrams of biological pathways.

Chemical and Physical Properties

Despite the lack of biological data, basic chemical and physical properties have been compiled from supplier databases.

Property	Value	Source
Molecular Formula	C ₁₄ H ₂₃ N ₃	Sigma-Aldrich, LabSolutions
Molecular Weight	233.35 g/mol	Sigma-Aldrich, LabSolutions
CAS Number	914349-67-0	MySkinRecipes
Boiling Point	351.8±32.0°C	MySkinRecipes
Form	Solid	Sigma-Aldrich
Storage Temperature	2-8°C	MySkinRecipes

Potential Applications

One supplier notes that **4-(4-Ethylpiperazin-1-ylmethyl)benzylamine** is utilized in the pharmaceutical industry as a building block for the synthesis of various drugs, particularly those targeting the central nervous system. This is attributed to its chemical structure, which incorporates both an ethylpiperazine and a benzylamine moiety, features that can be modified to enhance the efficacy and specificity of drug candidates. However, no specific examples of marketed or investigational drugs derived from this compound have been identified in the literature.

Related Compounds and Patents

Searches for related compounds and patents have uncovered information on structurally similar molecules. For instance, derivatives of piperazine and benzylamine are common scaffolds in drug discovery, appearing in patents for a wide range of therapeutic areas, including oncology (e.g., as CDK4/6 inhibitors) and as components of tyrosine kinase inhibitors like Imatinib. It is plausible that **4-(4-Ethylpiperazin-1-ylmethyl)benzylamine** was synthesized as part of a chemical library for screening in drug discovery programs, but the results of such screenings are not publicly available.

Conclusion

The core requirements of this literature review—to provide quantitative data, experimental protocols, and visualizations of signaling pathways for **4-(4-Ethylpiperazin-1-ylmethyl)benzylamine**—cannot be fulfilled due to the absence of published scientific research

on this specific molecule. While its chemical properties are documented by suppliers and its potential as a pharmaceutical intermediate is suggested, there is no available data to construct a detailed technical guide on its biological functions. Further research and publication in peer-reviewed journals would be necessary to elucidate the pharmacological profile of this compound.

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